

In-Depth Technical Guide: Tris-hydroxymethyl-aminomethane Safety Data

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Compound of Interest

Compound Name: *Tris-hydroxymethyl-methyl-
ammonium*

Cat. No.: *B8782720*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for Tris-hydroxymethyl-aminomethane (Tris), a widely used biological buffer. The information is compiled from various safety data sheets (SDSs) and standardized toxicological testing guidelines to ensure a thorough understanding for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Tris-hydroxymethyl-aminomethane, also known as Tris base or Tromethamine, is an organic compound frequently used in biochemistry and molecular biology as a component of buffer solutions.^{[1][2][3]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	77-86-1	[2][3][4][5][6][7][8]
Molecular Formula	C4H11NO3	[3][9]
Molecular Weight	121.14 g/mol	[9]
Appearance	White crystalline solid/powder	[3][7][9][10][11]
Odor	Odorless to slight amine-like	[9][10][11]
Melting Point	167-172 °C	[11]
Boiling Point	219-220 °C at 10 mmHg	[9][11]
pH	10-11.5 (1% aqueous solution)	[9]
Solubility	Soluble in water	[3]

Toxicological Data

The toxicological profile of Tris has been evaluated through various studies. The most frequently cited quantitative measure of acute toxicity is the oral LD50 in rats. Other toxicological effects are primarily related to irritation.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	5900 mg/kg	[4]
Skin Irritation	Rabbit	Dermal	Causes skin irritation	[4][10][12][13] [14]
Eye Irritation	Rabbit	Ocular	Causes serious eye irritation	[4][10][12][13] [14]
Respiratory Irritation	-	Inhalation	May cause respiratory irritation	[4][10][12][13]

Hazard Identification and Classification

Based on the available data, Tris is classified for its potential to cause skin, eye, and respiratory irritation.[\[4\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#)

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Experimental Protocols

The following sections detail the methodologies for key toxicological experiments based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols provide a framework for the studies that generate the safety data presented.

Acute Oral Toxicity - OECD Guideline 401

This test is designed to determine the median lethal dose (LD50) of a substance after a single oral administration.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Objective: To determine the acute oral toxicity of a substance.

Test Animal: Typically, young adult rats of a standard laboratory strain are used.[\[15\]](#) At least 5 rodents of the same sex are used for each dose level.[\[15\]](#)

Methodology:

- Dose Preparation: The test substance is typically dissolved or suspended in a suitable vehicle (e.g., water or corn oil).
- Administration: A single dose of the substance is administered to the animals by gavage.[\[15\]](#)

- Dose Levels: A range of dose levels is used to determine the dose that causes mortality in 50% of the animals.[15]
- Observation Period: Animals are observed for a period of at least 14 days.[15]
- Observations: Observations include mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes.[15]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study to identify any pathological changes.[15]



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Workflow for Acute Oral Toxicity Study (OECD 401).

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause irritation or corrosion to the skin after a single application.[19][20][21][22][23]

Objective: To assess the skin irritation/corrosion potential of a substance.

Test Animal: The albino rabbit is the preferred species for this test.[19][20][21]

Methodology:

- Test Site Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.
- Application: A single dose of 0.5 g of the solid test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch.[21]
- Exposure Period: The exposure period is typically 4 hours.[21]

- **Observation Period:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[19] Observations may continue for up to 14 days to assess the reversibility of any effects.[21]
- **Scoring:** The severity of the skin reactions is graded according to a standardized scoring system.[19]



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Workflow for Acute Dermal Irritation Study (OECD 404).

Acute Eye Irritation/Corrosion - OECD Guideline 405

This test is designed to assess the potential of a substance to cause irritation or corrosion to the eyes.[24][25][26][27][28]

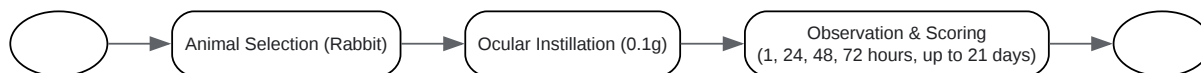
Objective: To determine the eye irritation/corrosion potential of a substance.

Test Animal: The albino rabbit is the recommended species for this test.[24][25][26]

Methodology:

- **Animal Selection:** Healthy young adult albino rabbits with no pre-existing eye defects are used.
- **Application:** A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[24][25]
- **Observation Period:** The eyes are examined at 1, 24, 48, and 72 hours after application.[26] The observation period may be extended up to 21 days to evaluate the reversibility of the effects.[24]

- Evaluation: The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctivae according to a standardized scale.[24][25]



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Workflow for Acute Eye Irritation Study (OECD 405).

Handling and Safety Precautions

When handling Tris-hydroxymethyl-aminomethane, it is important to follow standard laboratory safety practices.

Precaution	Recommendation	Reference
Engineering Controls	Use in a well-ventilated area. Ensure eyewash stations and safety showers are accessible.	[13][29]
Personal Protective Equipment (PPE)		
Eye/Face Protection	Wear safety glasses with side-shields or goggles.	[1][4][7][30]
Skin Protection	Wear protective gloves and a lab coat.	[1][4][7][30]
Respiratory Protection	Not typically required under normal use with adequate ventilation. Avoid breathing dust.	[7][9][12]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands thoroughly after handling.	[1][7][9][13]

First Aid Measures

In case of exposure, the following first aid measures should be taken.

Exposure Route	First Aid Measure	Reference
Inhalation	Move person to fresh air. If symptoms persist, seek medical attention.	[1] [4] [7] [9] [13] [29] [30] [31]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.	[1] [4] [7] [9] [10] [13] [29] [30] [31]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1] [4] [7] [9] [10] [13] [29] [30] [31]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.	[1] [4] [7] [9] [29] [30] [31]

Stability and Reactivity

Aspect	Information	Reference
Reactivity	Stable under normal conditions.	[11][31]
Chemical Stability	Stable under recommended storage conditions. Hygroscopic.	[1][4][9][11][31]
Conditions to Avoid	Exposure to moist air or water, dust generation, excess heat.	[4][9]
Incompatible Materials	Strong oxidizing agents, bases, aluminum, brass, copper.	[4][9]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, nitrogen oxides.	[4][13][29]

This guide provides a summary of the available safety data for Tris-hydroxymethyl-aminomethane. It is essential to consult the specific Safety Data Sheet provided by the supplier for the most current and detailed information before use. Always handle chemicals with care and in accordance with established safety protocols.

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